

Vat Black 27 molecular formula C₄₂H₂₃N₃O₆ analysis

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Compound of Interest

Compound Name: **Vat Black 27**

Cat. No.: **B15554348**

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An In-depth Technical Guide to **Vat Black 27** (C₄₂H₂₃N₃O₆)

This technical guide provides a comprehensive analysis of **Vat Black 27**, a complex anthraquinone dye. It is intended for researchers, scientists, and professionals in drug development and related fields who require detailed information on its chemical and physical properties, analytical methodologies, and relevant industrial processes.

Core Compound Information

Vat Black 27, also known as Vat Olive R or C.I. 69005, is a vat dye used primarily for dyeing cellulosic fibers such as cotton, as well as for leather and silk.[\[1\]](#)[\[2\]](#)[\[3\]](#) Its high molecular weight and complex structure contribute to its excellent fastness properties.[\[4\]](#)

Table 1: Chemical and Physical Properties of **Vat Black 27**

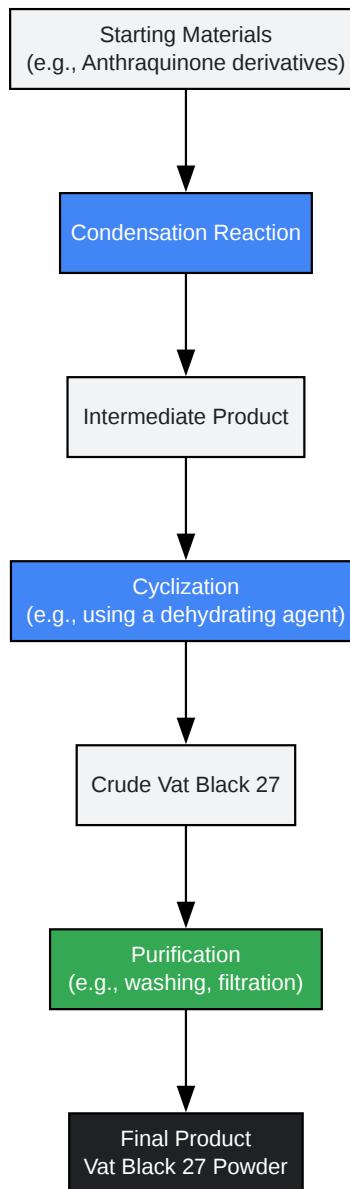
Property	Value	Reference
Molecular Formula	$C_{42}H_{23}N_3O_6$	[2]
Molecular Weight	665.65 g/mol	[2]
CAS Number	2379-81-9	[2]
C.I. Number	69005	[2]
Appearance	Black Powder	[1]
Solubility	Insoluble in water, acetone, ethanol, toluene, and xylene. Slightly soluble in chloroform, pyridine, and o-chlorophenol.	[1] [4]
Behavior in H_2SO_4	Red in concentrated sulfuric acid, with a fluorescent olive-green precipitate upon dilution.	[1]
Leuco Form Color	Reddish-brown in alkaline solution; yellow-light brown in acidic solution.	[1]

Synthesis

The synthesis of **Vat Black 27** involves a multi-step process typical for complex anthraquinone dyes. While specific proprietary details may vary, a general synthetic pathway can be outlined.

Logical Workflow for Synthesis

The following diagram illustrates a plausible logical workflow for the synthesis of **Vat Black 27**, based on general manufacturing methods for similar dyes.



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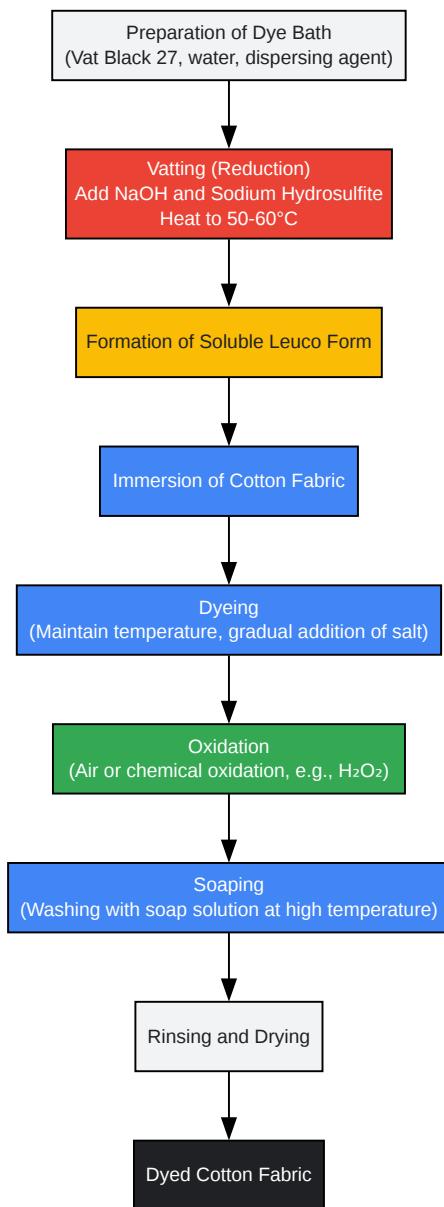
Caption: A logical workflow for the synthesis of **Vat Black 27**.

Experimental Protocols

Vat Dyeing Process for Cotton

This protocol describes a typical laboratory procedure for dyeing cotton fabric with **Vat Black 27**.

Experimental Workflow for Vat Dyeing



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Caption: Experimental workflow for the vat dyeing of cotton.

Methodology:

- Preparation: A dye bath is prepared with the required amount of **Vat Black 27** powder, a dispersing agent, and water.
- Vatting: The dye is reduced to its soluble leuco form by adding sodium hydroxide (NaOH) and sodium hydrosulfite ($\text{Na}_2\text{S}_2\text{O}_4$) to the dye bath and heating to approximately 50-60°C.[2]
- Dyeing: The cotton material is immersed in the reduced dye bath. The temperature is maintained, and a salt (e.g., NaCl) may be added incrementally to enhance dye uptake.
- Oxidation: After dyeing, the fabric is removed and the leuco dye is oxidized back to its insoluble form within the fibers. This can be achieved by exposure to air or by using a chemical oxidizing agent like hydrogen peroxide (H_2O_2).[2]
- Soaping: The dyed fabric is washed with a hot soap solution to remove unfixed dye particles and improve fastness properties.
- Finishing: The fabric is thoroughly rinsed with water and dried.

Analytical Characterization

Table 2: Fastness Properties of **Vat Black 27** on Cotton

Fastness Test	Grade (1-5, 5 being best)	Reference
Light Fastness	7	[5]
Soaping Fastness (Fading)	4-5	[5]
Soaping Fastness (Staining)	5	[5]
Perspiration Fastness	4-5	[5]
Rubbing Fastness (Dry)	4-5	[5]
Rubbing Fastness (Wet)	4-5	[5]
Ironing Fastness	2	[5]
Chlorine Bleach Resistance	2	[5]
Oxygen Bleach Resistance	3-4	[5]

Logical Workflow for Analytical Characterization



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Caption: A logical workflow for the analytical characterization of **Vat Black 27**.

3.2.1. UV-Visible Spectroscopy (Expected)

- Objective: To determine the absorption spectrum.

- Protocol: A dilute solution of **Vat Black 27** is prepared in concentrated sulfuric acid. The UV-Vis spectrum is recorded over a range of 200-800 nm.
- Expected Data: As a black dye, **Vat Black 27** is expected to show broad absorption across the entire visible spectrum (400-700 nm).

3.2.2. Fourier-Transform Infrared (FT-IR) Spectroscopy (Expected)

- Objective: To identify key functional groups.
- Protocol: An FT-IR spectrum of the solid powder is obtained using a KBr pellet or an ATR accessory.
- Expected Data:
 - $\sim 3300 \text{ cm}^{-1}$: N-H stretching (from amide groups).
 - $\sim 1670\text{-}1630 \text{ cm}^{-1}$: C=O stretching (from quinone and amide carbonyls).
 - $\sim 1600\text{-}1450 \text{ cm}^{-1}$: C=C stretching (from aromatic rings).
 - $\sim 1300\text{-}1200 \text{ cm}^{-1}$: C-N stretching.

3.2.3. Thin Layer Chromatography (TLC)

- Objective: To assess purity and identify components.
- Protocol: A solution of **Vat Black 27** in a suitable solvent (e.g., pyridine) is spotted on a silica gel TLC plate. The plate is developed in an appropriate eluent system.
- Data Analysis: The Retention Factor (R_f) values of the spots are calculated to assess the purity of the dye.

3.2.4. High-Performance Liquid Chromatography (HPLC)

- Objective: For quantitative analysis and separation of impurities.

- Protocol: A reverse-phase HPLC method can be developed using a C18 column. The mobile phase would likely consist of a gradient of an aqueous buffer and an organic solvent like acetonitrile or methanol.
- Data Analysis: The retention time and peak area are used for identification and quantification.

Conclusion

Vat Black 27 ($C_{42}H_{23}N_3O_6$) is a commercially important dye with robust performance characteristics. This guide has provided an overview of its chemical and physical properties, along with generalized experimental protocols for its application and analysis. The provided workflows and data tables serve as a valuable resource for researchers and scientists working with this complex organic molecule. Further research could focus on obtaining high-resolution spectroscopic data to fully elucidate its structure and on developing more sustainable dyeing and analytical methods.

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